

Cesium Tribromide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cesium tribromide

Cat. No.: B13813981

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An In-depth Examination of the Synthesis, Properties, and Applications of CsBr₃

Cesium tribromide (CsBr₃) is an inorganic compound composed of a cesium cation and a linear tribromide anion.^[1] Unlike what its formula might suggest, it does not contain cesium in a +3 oxidation state; instead, it is a polyhalide salt where the large cesium cation stabilizes the [Br₃]⁻ ion within its crystal lattice.^[2] This technical guide provides a comprehensive overview of **cesium tribromide**, focusing on its chemical identifiers, physical and structural properties, synthesis protocols, and known applications, tailored for researchers, scientists, and professionals in chemical and materials science.

Chemical Identifiers and Properties

Cesium tribromide is identified by the CAS number 17060-10-5.^[1] A summary of its key identifiers and computed properties is provided in the tables below.

Table 1: Chemical Identifiers for Cesium Tribromide

Identifier	Value	Reference
CAS Number	17060-10-5	[1]
PubChem CID	25021397	[1]
EC Number	621-081-4	[1]
Molecular Formula	Br ₃ Cs	[1]
InChI	InChI=1S/Br3.Cs/c1-3-2;/q-1;+1	[1]
InChIKey	AUOXCQZELVDUNB-UHFFFAOYSA-N	[1]
SMILES	Br[Br-]Br.[Cs+]	[1]

Table 2: Physical and Structural Properties of Cesium Tribromide

Property	Value	Reference
Molar Mass	372.617 g·mol ⁻¹	[1]
Appearance	Orange solid or dark red crystals	[1]
Melting Point	38 °C (decomposes)	[1]
Crystal System	Orthorhombic	[1]
Space Group	Pmnb	[1]
Unit Cell Parameters	a = 6.52 Å, b = 10.04 Å, c = 9.54 Å	[3]
Enthalpy of Formation (ΔH _f ^o)	-433.8 ± 2.0 kJ·mol ⁻¹	[4] [5]

Synthesis of Cesium Tribromide

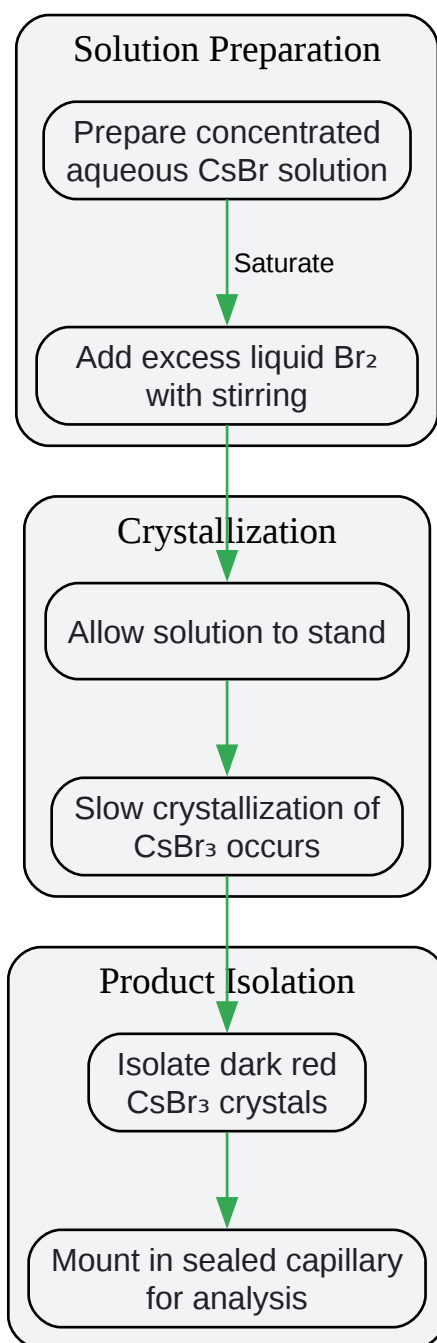
Cesium tribromide can be synthesized through two primary methods: crystallization from an aqueous solution and direct reaction of the precursors.

Experimental Protocol 1: Synthesis via Aqueous Solution Crystallization

This method relies on the low solubility of **cesium tribromide** in a bromine-rich aqueous environment. The protocol is adapted from the procedure used to generate single crystals for X-ray diffraction studies.^[3]

Methodology:

- Prepare a concentrated aqueous solution of cesium bromide (CsBr).
- To this solution, add a significant excess of liquid bromine (Br₂) with continuous stirring until the solution is saturated and a bromine layer may be present.
- Allow the solution to stand, enabling the slow crystallization of **cesium tribromide**.
- The resulting dark red crystals can be isolated from the solution.
- The single crystals should be mounted in a sealed capillary to prevent decomposition and loss of bromine.^[3]



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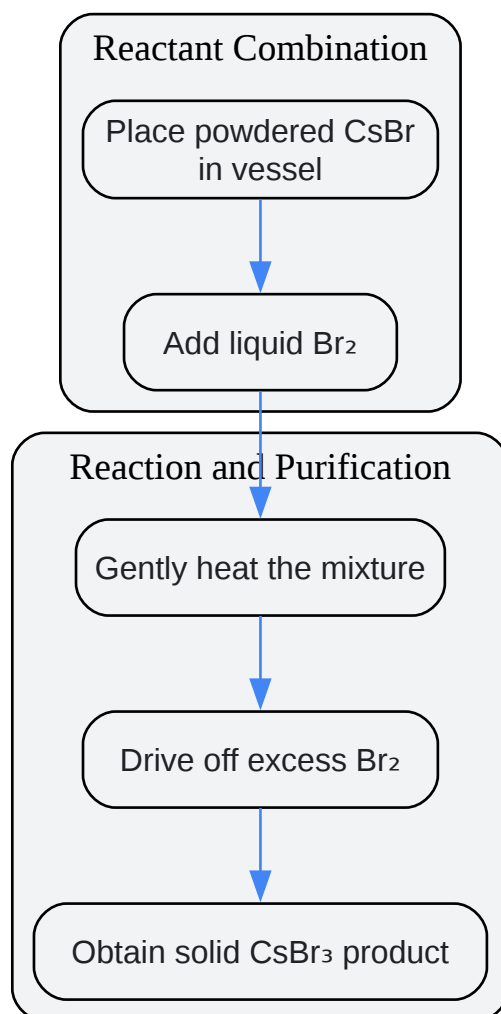
Aqueous Solution Synthesis Workflow for CsBr_3 .

Experimental Protocol 2: Direct Reaction Synthesis

This is a straightforward method involving the direct combination of solid cesium bromide and liquid bromine.[2]

Methodology:

- Place finely powdered cesium bromide (CsBr) in a suitable reaction vessel.
- Carefully add liquid bromine (Br₂) to the powdered CsBr. An excess of bromine is typically used.
- Gently heat the mixture to facilitate the reaction and to drive off the excess, unreacted bromine.
- The remaining solid product is **cesium tribromide**. The compound is reported to be quite stable in air with only a faint odor of bromine.[2]



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Direct Reaction Synthesis Workflow for CsBr_3 .

Applications and Relevance

The applications of **cesium tribromide** are limited and highly specialized. There is no evidence in the current scientific literature to suggest its use in drug development or medicinal chemistry. Its primary utility is in the field of inorganic synthesis.

Oxidizing Agent: **Cesium tribromide** has been successfully used as an oxidizing agent in organometallic chemistry. Specifically, it can facilitate the oxidation of certain gold(I) complexes to gold(II) or gold(III) complexes.^[1] This reactivity is of interest to researchers exploring the synthesis of novel metal complexes with higher oxidation states.

Safety and Handling

Cesium tribromide is classified as a hazardous substance.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^[1]
- Signal Word: Warning.^[1]
- Handling Precautions: As it decomposes in the presence of water, it should be handled in a dry environment.^[2] When handling, appropriate personal protective equipment, including gloves and safety glasses, should be worn. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of any bromine vapors that may be released. Upon contact with water, it dissolves and decomposes, releasing bromine vapor.^[2]

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References

- 1. Caesium tribromide - Wikipedia [en.wikipedia.org]
- 2. americanelements.com [americanelements.com]

- 3. CCCVI.—A study of the polyhalides. Part II. Physical properties | Semantic Scholar [semanticscholar.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
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